

Personal protective equipment for handling Chlorocyclobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorocyclobutane

Cat. No.: B072530

[Get Quote](#)

Essential Safety and Handling Guide for Chlorocyclobutane

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the safe handling and disposal of **Chlorocyclobutane** (CAS No. 1120-57-6). It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to minimize risks and ensure a safe working environment.

Hazard Identification and Chemical Properties

Chlorocyclobutane is a highly flammable liquid and vapor that is harmful if swallowed, inhaled, or comes into contact with skin.^[1] It is essential to understand its properties to handle it safely.

Table 1: Physical and Chemical Properties of **Chlorocyclobutane**

Property	Value
Molecular Formula	C ₄ H ₇ Cl[1][2]
Molecular Weight	90.55 g/mol [1]
Appearance	Colorless to light yellow liquid[3][4][5]
Odor	Slight sweet odor[3]
Boiling Point	80 - 83 °C[2][3]
Flash Point	-8 °C / 17.6 °F[3][4]
Density	0.991 g/cm ³ [3][6]
Solubility	Insoluble in water[3][6]
Vapor Density	3.12[3]

Personal Protective Equipment (PPE)

The selection and proper use of PPE is the primary defense against chemical exposure. All handling of **Chlorocyclobutane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[7]

Table 2: Recommended Personal Protective Equipment for **Chlorocyclobutane**

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Tightly fitting, compliant with EN 166 (EU) or NIOSH (US) standards.[7]	Protects against splashes and airborne particles.
Face Shield	To be worn in conjunction with safety goggles.[7]	Provides a secondary layer of protection for the face.	
Hand Protection	Chemical-Resistant Gloves	Nitrile, Butyl rubber, Viton, or Polyvinyl alcohol (PVA).[7] Inspect gloves for integrity before use.	Protects hands from direct contact and absorption.
Body Protection	Laboratory Coat	Fire/flammable resistant and impervious material.[7]	Protects skin and personal clothing from contamination.
Chemical-Resistant Apron	To be worn over the lab coat when handling larger quantities or when there is a significant splash risk.[7]	Provides an additional barrier against chemical splashes.	
Respiratory Protection	Chemical Fume Hood	All routine handling should occur within a properly functioning chemical fume hood. [7]	Minimizes inhalation exposure to vapors.
Air-Purifying Respirator (APR)	For emergency situations (e.g., spills) outside of a fume hood. Equipped with organic vapor cartridges.[7]	Provides respiratory protection in the event of an unexpected release.	

Operational Plan: Safe Handling Workflow

A systematic approach is crucial for handling **Chlorocyclobutane** safely. The following workflow outlines the key steps from preparation to post-handling procedures.

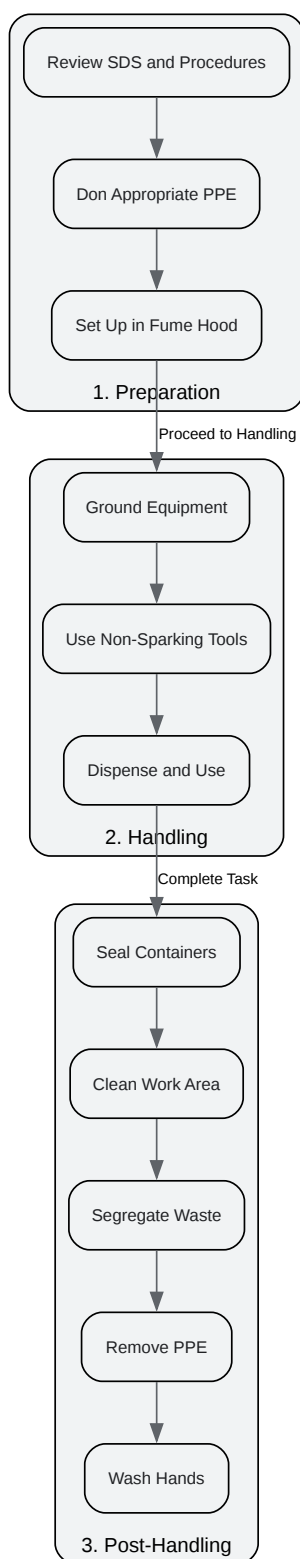


Diagram 1: Safe Handling Workflow for Chlorocyclobutane

[Click to download full resolution via product page](#)

Diagram 1: Safe Handling Workflow for **Chlorocyclobutane**

Step-by-Step Handling Protocol:

- Pre-Operational Checks:
 - Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **Chlorocyclobutane**.[\[3\]](#)[\[4\]](#)
 - Inspect Work Area: Ensure a certified chemical fume hood is available and functioning correctly. Locate the nearest emergency shower and eyewash station.[\[8\]](#)
 - Gather Materials: Assemble all necessary equipment, including non-sparking tools and properly labeled containers.[\[3\]](#)[\[4\]](#)
 - Don PPE: Put on all required personal protective equipment as detailed in Table 2.
- Handling Procedures:
 - Work in Fume Hood: Conduct all operations involving **Chlorocyclobutane** inside a chemical fume hood to minimize vapor inhalation.[\[7\]](#)
 - Prevent Static Discharge: Ground and bond all containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[\[3\]](#)[\[4\]](#) Use only non-sparking tools.[\[3\]](#)[\[4\]](#)
 - Avoid Ignition Sources: Keep **Chlorocyclobutane** away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)[\[4\]](#)
 - Maintain Container Integrity: Keep containers tightly closed when not in use.[\[3\]](#)[\[4\]](#)
- Storage:
 - Store **Chlorocyclobutane** in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[3\]](#)[\[4\]](#)
 - The storage container must be tightly closed and kept away from heat and sources of ignition.[\[3\]](#)[\[4\]](#)

Disposal Plan

Proper disposal of **Chlorocyclobutane** and contaminated materials is critical for laboratory safety and environmental protection.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Primary Waste: Collect unused or waste **Chlorocyclobutane** in a designated, leak-proof, and clearly labeled container marked "Halogenated Organic Waste".[\[9\]](#)
 - Secondary Waste: Collect all contaminated materials (e.g., gloves, pipette tips, absorbent pads) in a separate, sealed container.[\[9\]](#) These materials are considered hazardous waste.[\[4\]](#)
- Container Management:
 - Never dispose of **Chlorocyclobutane** down the drain or in regular trash.[\[9\]](#)
 - For empty containers, the first rinse with a solvent must be collected and disposed of as hazardous waste.[\[10\]](#)
- Disposal Method:
 - The primary and recommended method for disposal is high-temperature incineration at a licensed hazardous waste management facility.[\[9\]](#) This method ensures the complete breakdown of the chlorinated organic molecule.[\[9\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a certified vendor.[\[9\]](#)[\[11\]](#)

Emergency Procedures: Spill Response

In the event of a spill, a prompt and informed response is crucial to mitigate hazards.

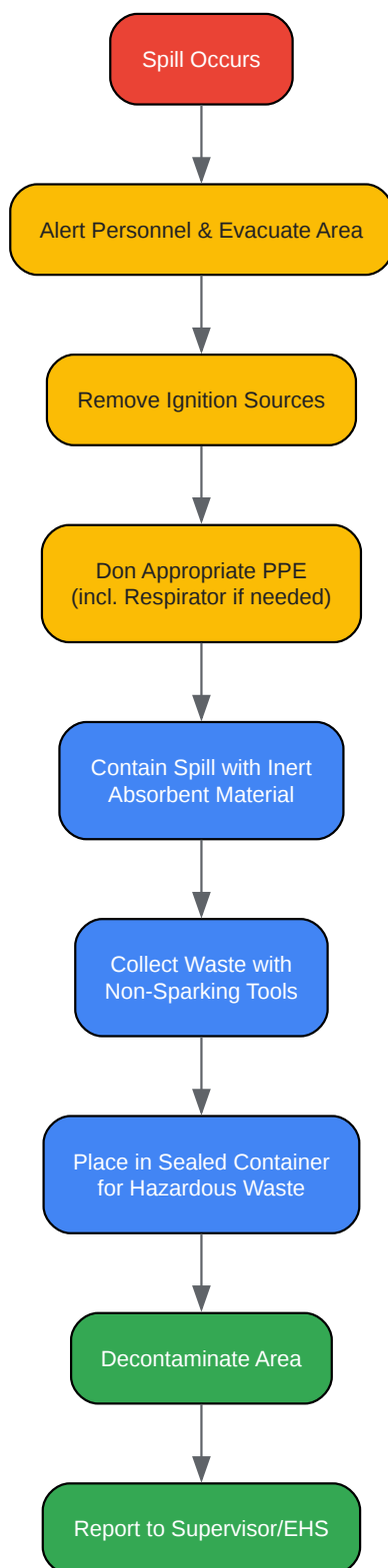


Diagram 2: Emergency Spill Response for Chlorocyclobutane

[Click to download full resolution via product page](#)

Diagram 2: Emergency Spill Response for **Chlorocyclobutane**

Step-by-Step Spill Response Protocol:

- Immediate Actions:
 - Alert and Evacuate: Immediately alert everyone in the vicinity and evacuate the immediate area.[\[11\]](#)[\[12\]](#)
 - Remove Ignition Sources: If it can be done safely, remove all sources of ignition (e.g., turn off equipment, extinguish open flames).[\[4\]](#)[\[13\]](#)
 - Ventilate: Increase ventilation to the area, if possible.
- Assess the Spill:
 - Minor Spill (<1 Liter): If the spill is small and you are trained and equipped to handle it, proceed with cleanup.
 - Major Spill (>1 Liter): For large spills, or if you are uncertain, evacuate the area, close the doors, and contact your institution's emergency response team or EHS office immediately. [\[12\]](#)
- Cleanup Procedure (for trained personnel):
 - Don PPE: Wear appropriate PPE, including chemical-resistant gloves, splash goggles, a face shield, a lab coat, and an air-purifying respirator with organic vapor cartridges if necessary.[\[7\]](#)[\[11\]](#)
 - Containment: Cover the spill with an inert absorbent material like sand, vermiculite, or a commercial absorbent pad.[\[4\]](#)[\[14\]](#)
 - Collection: Using non-sparking tools, carefully collect the absorbed material and place it into a designated, sealable container for hazardous waste.[\[4\]](#)[\[13\]](#)
 - Decontamination: Clean the spill area with a mild detergent and water, collecting the cleaning materials as hazardous waste.[\[11\]](#)
 - Disposal: Label the waste container as "Spill Debris" with the chemical name and arrange for disposal through your EHS office.[\[11\]](#)

- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.[3][4]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][4]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[3][4]
 - Ingestion: Clean the mouth with water and drink plenty of water afterward.[3][4]
 - In all cases of exposure, seek medical attention.[3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorocyclobutane | C₄H₇Cl | CID 70712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorocyclobutane | CAS#:1120-57-6 | Chemsrce [chemsrc.com]
- 3. fishersci.com [fishersci.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. CAS 1120-57-6: Chlorocyclobutane | CymitQuimica [cymitquimica.com]
- 6. lookchem.com [lookchem.com]
- 7. benchchem.com [benchchem.com]
- 8. EHSO Manual 2025-2026 - Spill Control/Emergency Response [labman.ouhsc.edu]
- 9. benchchem.com [benchchem.com]
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 11. ehs.princeton.edu [ehs.princeton.edu]
- 12. offices.austincc.edu [offices.austincc.edu]

- 13. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 14. Chemical Spill Procedures - Environmental Health & Safety [ehs.utoronto.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling Chlorocyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072530#personal-protective-equipment-for-handling-chlorocyclobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com